

# Infigratinib Phosphate stability and storage best practices

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## Compound of Interest

Compound Name: *Infigratinib Phosphate*

Cat. No.: *B608101*

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## Technical Support Center: Infigratinib Phosphate

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **infigratinib phosphate**, along with troubleshooting advice for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Infigratinib Phosphate**?

Proper storage is critical to maintain the integrity of solid **infigratinib phosphate**. It is a white to off-white, non-hygroscopic crystalline powder[1]. For laboratory use, it should be stored at 4°C in a sealed container, away from moisture[2][3]. For long-term storage, -20°C is recommended, which can preserve the powder for up to three years[4]. The formulated capsules for clinical use are stored at room temperature, 20°C to 25°C (68°F to 77°F), with excursions permitted between 15°C and 30°C (59°F and 86°F)[5].

Q2: How should I store **Infigratinib Phosphate** after dissolving it in a solvent?

Stock solutions of **infigratinib phosphate** should be aliquoted to prevent repeated freeze-thaw cycles[4]. For optimal stability, store these solutions in sealed containers, protected from moisture. Recommended storage temperatures are -80°C for up to one year or -20°C for up to six months[2][3]. One source suggests a shorter stability of one month at -20°C in solvent[4].

Q3: What is the general stability profile and what substances are incompatible with **Infigratinib Phosphate**?

**Infigratinib phosphate** is stable under the recommended storage conditions[3]. However, it is incompatible with strong acids/alkalis and strong oxidizing/reducing agents[3]. During stability studies of the drug substance and product, trends in the formation of specified impurities and degradants were observed, though specific details are not publicly available[1].

Q4: What are the best practices for handling **Infigratinib Phosphate** in a laboratory setting?

Safe handling is crucial. Always work in a well-ventilated area, preferably with appropriate exhaust ventilation, to avoid the formation of dust and aerosols[3]. Use full personal protective equipment (PPE), including gloves, lab coat, and eye protection. Avoid inhalation and contact with skin or eyes[3]. In case of a spill, use an absorbent, liquid-binding material to contain it, and decontaminate the affected surfaces with alcohol[3].

## Quantitative Data Summary

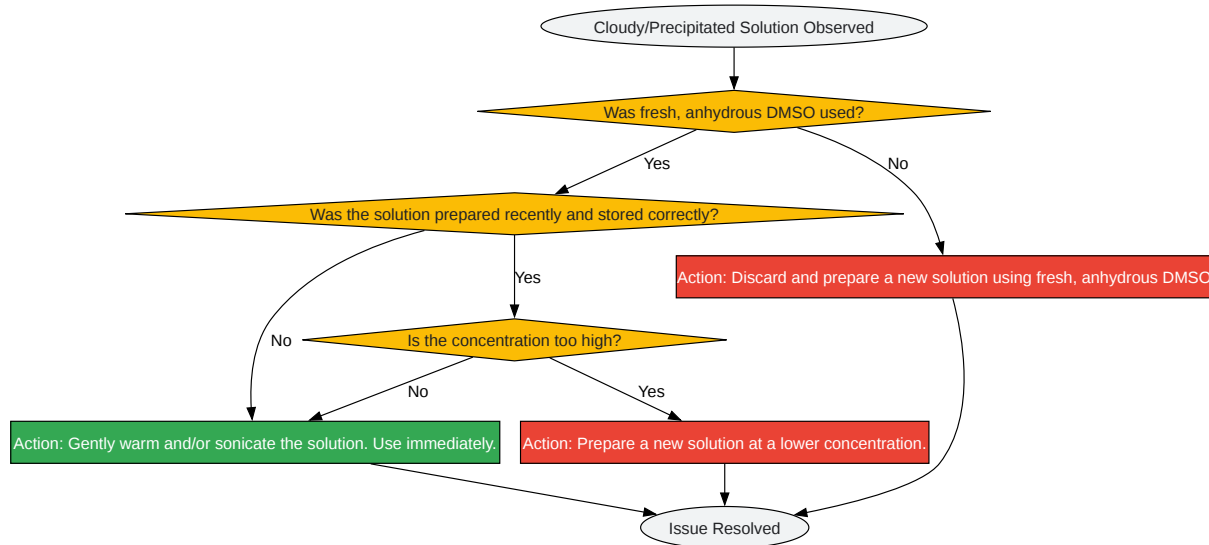
Table 1: Recommended Storage Conditions for **Infigratinib Phosphate**

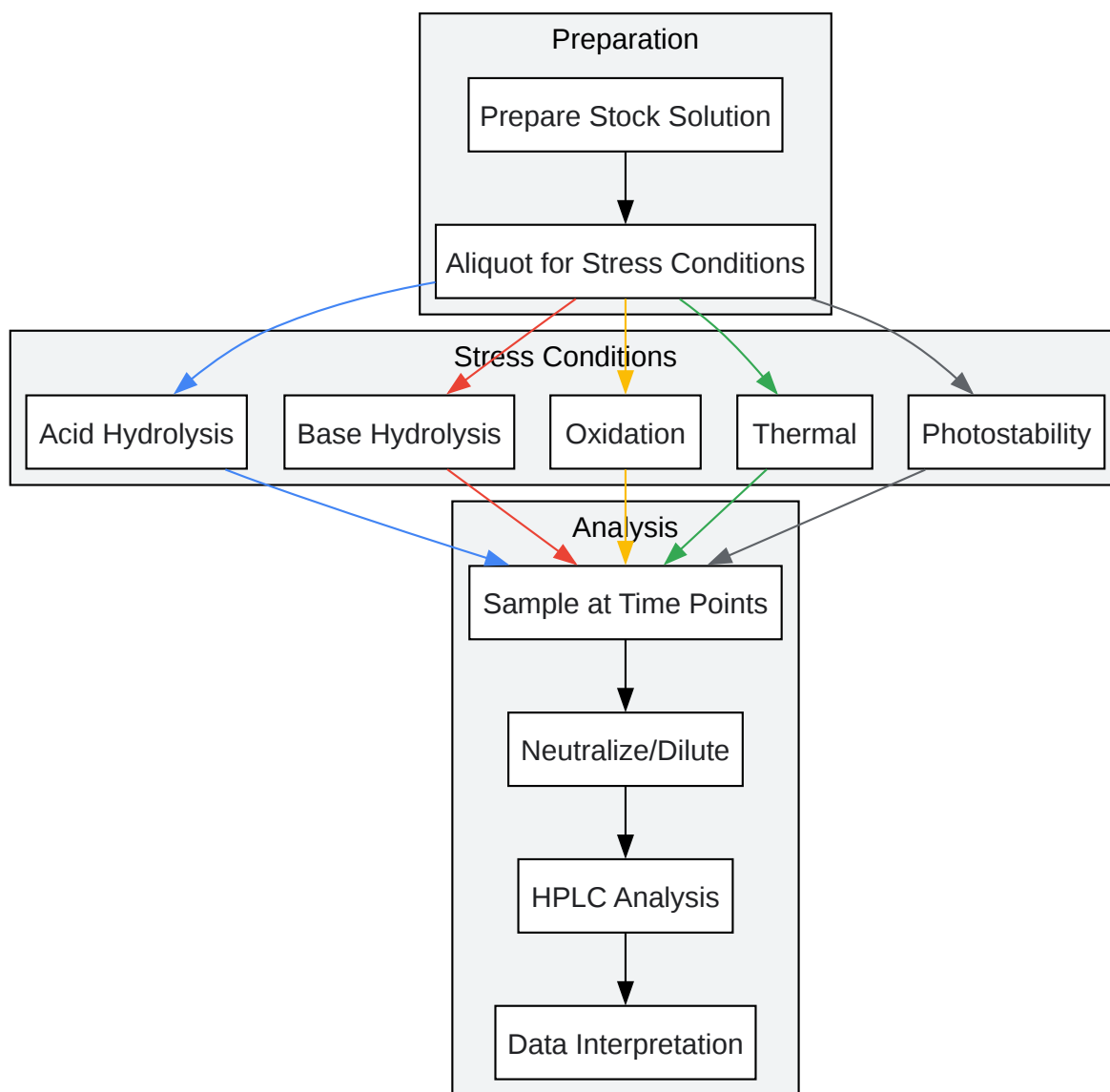
Form	Temperature	Duration	Additional Notes	Source(s)
Solid (Powder)	4°C	Not Specified	Sealed storage, away from moisture.	[2][3]
-20°C	3 years	Powder form.	[4]	
Solid (Capsule)	20°C - 25°C	24 months	Excursions permitted to 15°C - 30°C.	[1][5]
In Solvent	-80°C	1 year	Sealed storage, away from moisture. Aliquot to avoid freeze-thaw cycles.	[2][3][4]
-20°C	6 months	Sealed storage, away from moisture.	[2][3]	
-20°C	1 month	Aliquot to avoid freeze-thaw cycles.	[4]	

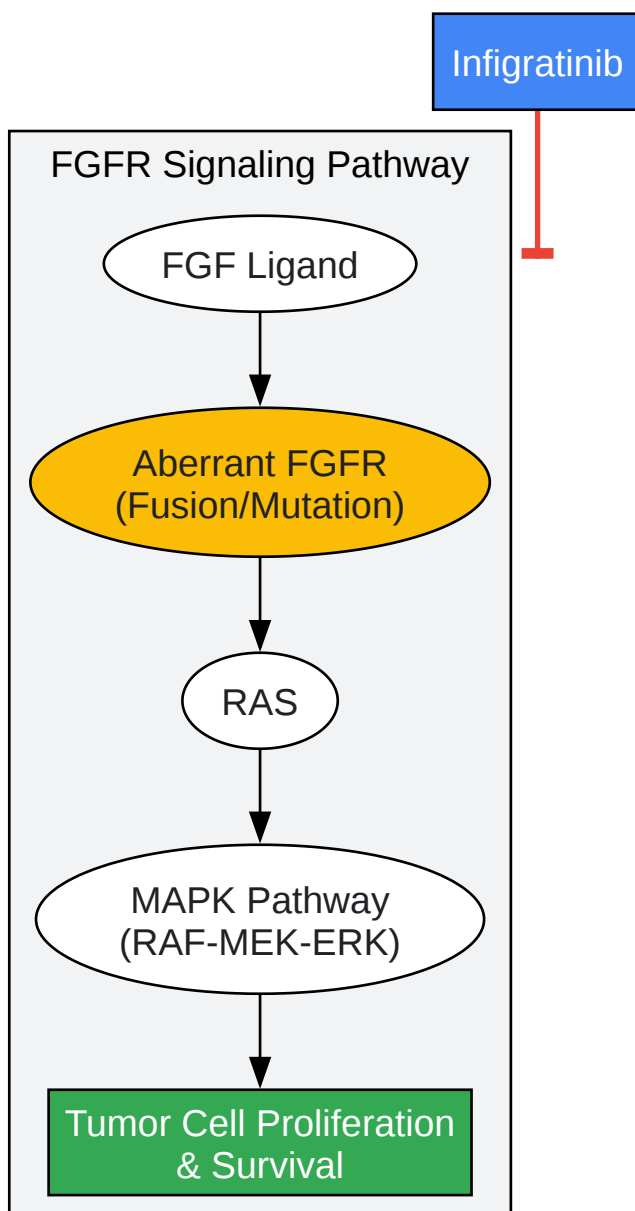
## Troubleshooting Guide

Issue: My **Infigratinib Phosphate** solution appears cloudy or has precipitated.

This is a common issue related to solubility. **Infigratinib phosphate** has low solubility[1]. The solubility in DMSO, a common solvent, can be significantly impacted by the presence of moisture. Always use fresh, anhydrous DMSO for preparing stock solutions[2][4]. If warming is required to dissolve the compound, it should be done carefully and the solution should be used immediately for optimal results[2][4].







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